

Synthesis of Oxolane-3-Sulfonyl Fluoride: A Detailed Protocol and Application Guide

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Compound of Interest

Compound Name: Oxolane-3-sulfonyl fluoride

CAS No.: 2137735-38-5

Cat. No.: B2784403

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Introduction: The Emerging Importance of Sulfonyl Fluorides in Chemical Biology and Drug Discovery

Sulfonyl fluorides have garnered significant attention in the fields of chemical biology and drug discovery, primarily due to their unique reactivity profile. While possessing greater stability compared to their sulfonyl chloride counterparts, the sulfur-fluorine bond can be selectively activated to engage in Sulfur(VI) Fluoride Exchange (SuFEx) reactions. This "click chemistry" characteristic allows for the robust and specific covalent modification of biological targets, making sulfonyl fluoride-containing molecules invaluable as chemical probes and covalent inhibitors.^[1] The oxolane (tetrahydrofuran) scaffold is a privileged motif in medicinal chemistry, frequently incorporated to enhance solubility and modulate pharmacokinetic properties. The synthesis of **oxolane-3-sulfonyl fluoride**, therefore, provides a valuable building block for the development of novel therapeutic agents and chemical biology tools.

This document provides a comprehensive, step-by-step protocol for the synthesis of **oxolane-3-sulfonyl fluoride**, starting from the commercially available precursor, 3-hydroxytetrahydrofuran. The described synthetic route is designed to be robust and accessible to researchers with a foundational knowledge of organic synthesis.

Synthetic Strategy Overview

The synthesis of **oxolane-3-sulfonyl fluoride** is proposed as a four-step sequence, commencing with 3-hydroxytetrahydrofuran. The overall workflow is depicted below:



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Sources

- 1. Contrasting the Noncovalent Interactions of Aromatic Sulfonyl Fluoride and Sulfonyl Chloride Motifs via Crystallography and Hirshfeld Surfaces - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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